

An In-depth Technical Guide to 2-Amino-5-diethylaminopentane

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Compound of Interest

Compound Name: 2-Amino-5-diethylaminopentane

Cat. No.: B108754

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical whitepaper provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **2-Amino-5-diethylaminopentane** (CAS No. 140-80-7). This diamine is a key intermediate in the synthesis of various pharmaceutical compounds, most notably antimalarial drugs such as quinacrine.^{[1][2]} This document consolidates available data on its chemical identity, properties, and known synthetic routes. It is intended to serve as a technical resource for researchers and professionals involved in organic synthesis and drug development.

Chemical Identity and Molecular Structure

2-Amino-5-diethylaminopentane is an aliphatic diamine featuring a primary amine at the 2-position and a tertiary amine at the 5-position of a pentane backbone.^[3]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	140-80-7[4]
Molecular Formula	C ₉ H ₂₂ N ₂ [3][4]
Molecular Weight	158.28 g/mol [4]
IUPAC Name	N ¹ ,N ¹ -Diethyl-1,4-pentanediamine[4]
Common Synonyms	Novoldiamine, 4-Amino-1-(diethylamino)pentane[2]
SMILES String	CCN(CC)CCCC(C)N[4]
InChI Key	CAPCBAYULRXQAN-UHFFFAOYSA-N[4]

Below is a two-dimensional representation of the molecular structure of **2-Amino-5-diethylaminopentane**, generated using the DOT language.

A 2D diagram of the **2-Amino-5-diethylaminopentane** molecular structure.

Physicochemical Properties

2-Amino-5-diethylaminopentane is a colorless liquid under standard conditions and is soluble in water and alcohol.[3] A summary of its key physicochemical properties is presented in Table 2.

Table 2: Physicochemical Properties

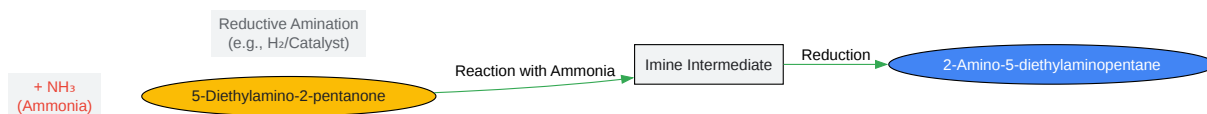
Property	Value	Reference(s)
Appearance	Colorless liquid	[2][3]
Boiling Point	201 °C	[2]
Melting Point	-50 °C	[3]
Density	0.817 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.4429	[4]
Flash Point	68 °C (154.4 °F) - closed cup	
pKa (predicted)	10.81 ± 0.35	[3]
Water Solubility	Soluble	[3]

Synthesis and Manufacturing

The synthesis of **2-Amino-5-diethylaminopentane** is primarily achieved through multi-step chemical reactions designed for high purity and yield. Two common manufacturing pathways have been identified.

Synthesis from 5-Diethylamino-2-pentanone

One established method involves the reductive amination of 5-diethylamino-2-pentanone.[5] This process typically involves the reaction of the ketone with ammonia in the presence of a reducing agent, such as hydrogen gas and a metal catalyst.



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Reductive amination synthesis pathway.

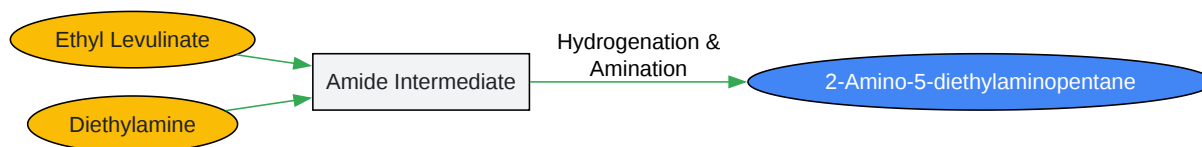
Experimental Protocol: Reductive Amination (General)

A detailed experimental protocol for this specific transformation is not readily available in the public domain. However, a general procedure for reductive amination can be outlined as follows:

- **Reaction Setup:** The ketone precursor, 5-diethylamino-2-pentanone, is dissolved in a suitable solvent (e.g., methanol, ethanol) in a high-pressure reactor.
- **Catalyst Addition:** A hydrogenation catalyst, such as Raney Nickel or a supported palladium or platinum catalyst, is added to the mixture.
- **Ammonia Introduction:** Anhydrous ammonia is introduced into the reactor.
- **Hydrogenation:** The reactor is pressurized with hydrogen gas, and the mixture is heated and stirred. The reaction progress is monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the catalyst is filtered off, and the solvent is removed under reduced pressure. The resulting crude product is then purified by fractional distillation under vacuum to yield **2-Amino-5-diethylaminopentane**.

Synthesis from Ethyl Levulinate and Diethylamine

Another documented synthetic route begins with the reaction of ethyl levulinate and diethylamine. This pathway involves the formation of an amide intermediate, which is subsequently subjected to hydrogenation and amination to yield the final product.



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